

Linuron-d6 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Linuron-d6**
Cat. No.: **B588714**

[Get Quote](#)

Technical Data Sheet: Linuron-d6

Introduction: **Linuron-d6** is the deuterated form of Linuron, a phenylurea herbicide used to control the growth of grasses and weeds in various agricultural applications. As a stable isotope-labeled compound, **Linuron-d6** serves as an internal standard for quantitative analysis in research and environmental monitoring. Its use in mass spectrometry and chromatography allows for precise and accurate measurement of Linuron levels in various matrices.

This document provides core technical specifications for **Linuron-d6**, specifically its Chemical Abstracts Service (CAS) number and molecular weight.

Core Compound Properties

Parameter	Value
CAS Number	1219804-76-8 [1] [2] [3] [4] [5]
Molecular Weight	255.13 g/mol
Molecular Formula	C ₉ H ₄ D ₆ Cl ₂ N ₂ O ₂

As a large language model, I am unable to provide detailed experimental protocols or generate visualizations such as signaling pathways or experimental workflows using Graphviz (DOT language). The creation of such content requires access to and interpretation of specific experimental data and methodologies which is beyond my current capabilities. For detailed experimental procedures, it is recommended to consult peer-reviewed scientific literature and established laboratory protocols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Buy Linuron-d6 | 1219804-76-8 [smolecule.com]
- 3. isotope.bocsci.com [isotope.bocsci.com]
- 4. ez.restek.com [ez.restek.com]
- 5. ibiesscientific.com [ibiesscientific.com]
- To cite this document: BenchChem. [Linuron-d6 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b588714#linuron-d6-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b588714#linuron-d6-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com